

# A Comparative Analysis of Vat Violet 13 and Other Anthraquinone Dyes

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## Compound of Interest

Compound Name: *Vat violet 13*

Cat. No.: *B1346701*

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This guide provides a comprehensive comparison of **Vat Violet 13** against other notable anthraquinone dyes. Anthraquinone-based colorants are a significant class of dyes known for their vibrant colors and exceptional fastness properties, making them crucial in the textile industry and relevant in various scientific research fields.<sup>[1]</sup> This document is intended for researchers, scientists, and drug development professionals, offering an objective look at performance characteristics, supported by experimental data and detailed protocols.

Vat dyes, a subgroup of anthraquinone dyes, are applied in a soluble, reduced (leuco) form, which is then oxidized to an insoluble, colored form within the fiber.<sup>[1]</sup> This unique application process results in excellent resistance to washing and light.<sup>[1][2]</sup>

## Physicochemical and Structural Overview

**Vat Violet 13** (C.I. 68700) is an anthraquinone dye that produces a blue-light purple hue.<sup>[3][4]</sup> It is a deep purple powder, insoluble in water but slightly soluble in solvents like pyridine and xylene.<sup>[3][5]</sup> Its chemical structure and properties are compared below with other selected anthraquinone dyes from different classes to highlight the versatility and specific applications within this family.

Property	Vat Violet 13	Vat Violet 1	Solvent Violet 13	Disperse Violet 28
C.I. Name	Vat Violet 13	Vat Violet 1	Solvent Violet 13	Disperse Violet 28
C.I. Number	68700	60010	60725	61102
CAS Number	4424-87-7[3]	6373-31-5	81-48-1[6][7]	81-42-5
Molecular Formula	C <sub>28</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub> [3]	C <sub>34</sub> H <sub>16</sub> Cl <sub>2</sub> O <sub>2</sub>	C <sub>21</sub> H <sub>15</sub> NO <sub>3</sub> [6][8]	C <sub>14</sub> H <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	442.42 g/mol [3]	535.40 g/mol	329.35 g/mol [6][7]	323.13 g/mol
Dye Class	Vat Dye	Vat Dye	Solvent Dye	Disperse Dye
Color	Blue-light Purple[4][5]	Brilliant Bluish-Violet[1]	Brilliant Blue-Purple[7]	Violet
Solubility	Insoluble in water[3][5]	Insoluble in water	Insoluble in water; Soluble in benzene, acetone[6][7]	Insoluble in water
Primary Application	Cotton, wool, discharge printing[3][4][5][9]	Cellulosic fibers (e.g., cotton)[10]	Plastics, resins, solvents, cosmetics[1][6][11]	Polyester dyeing[1]

## Comparative Performance Data

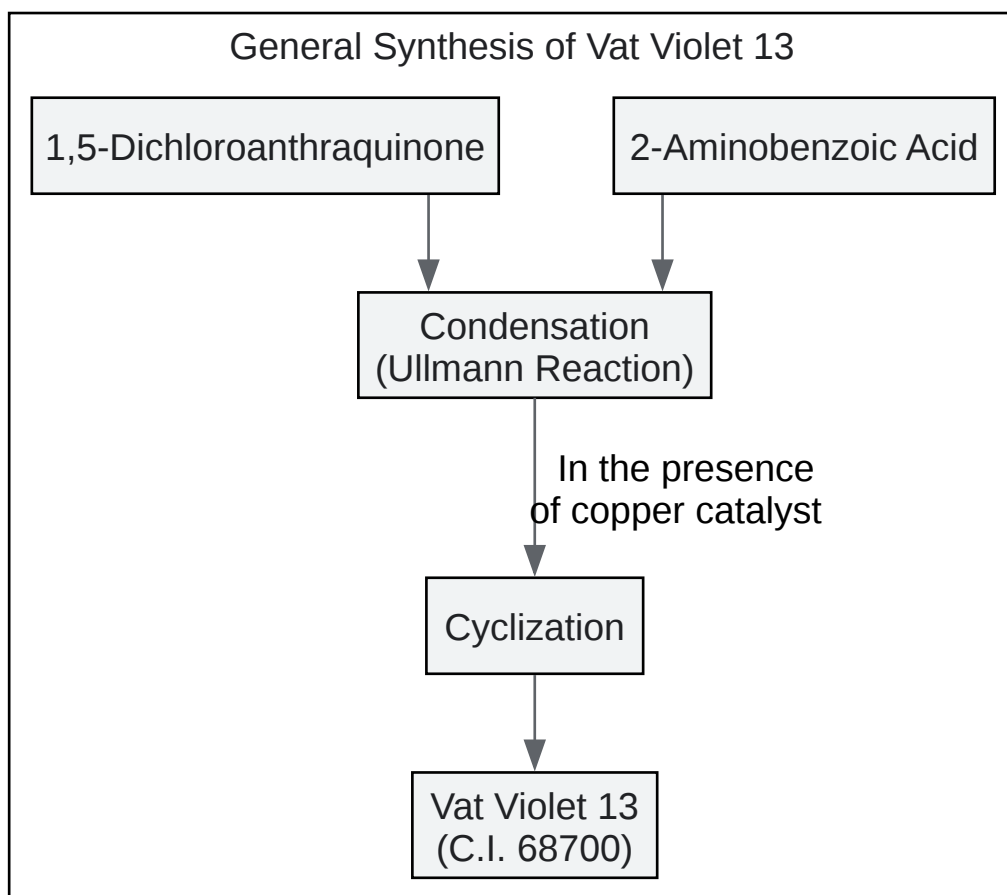
The primary measure of a dye's performance is its fastness—the ability to retain its color when subjected to various conditions like light, washing, and rubbing. Vat dyes are renowned for their excellent fastness properties on cellulosic fibers.[12]

Performance Metric	Vat Violet 13	Vat Violet 1	Solvent Violet 13	Disperse Violet 28
Light Fastness	7[3][9]	7-8 (Excellent)	8 (Excellent)[1]	6-7 (Very Good)
Wash Fastness (Fading)	4-5[9]	5 (Excellent)[10]	N/A	5 (Excellent)[1]
Wash Fastness (Staining)	4-5[9]	5 (Excellent)	N/A	5 (Excellent)
Chlorine Bleach	5[9]	4-5 (Good to Excellent)	N/A	3-4 (Moderate to Good)
Ironing Fastness	5[9]	4-5 (Good to Excellent)	N/A	4-5 (Good to Excellent)
Rubbing Fastness (Wet)	Good	Moderate[10]	N/A	Good
Rubbing Fastness (Dry)	Good to Excellent	Good[10]	N/A	Good

Fastness ratings are typically on a 1-8 scale for lightfastness (Blue Wool Scale) and a 1-5 scale for other tests (Grey Scale), where a higher number indicates better performance.

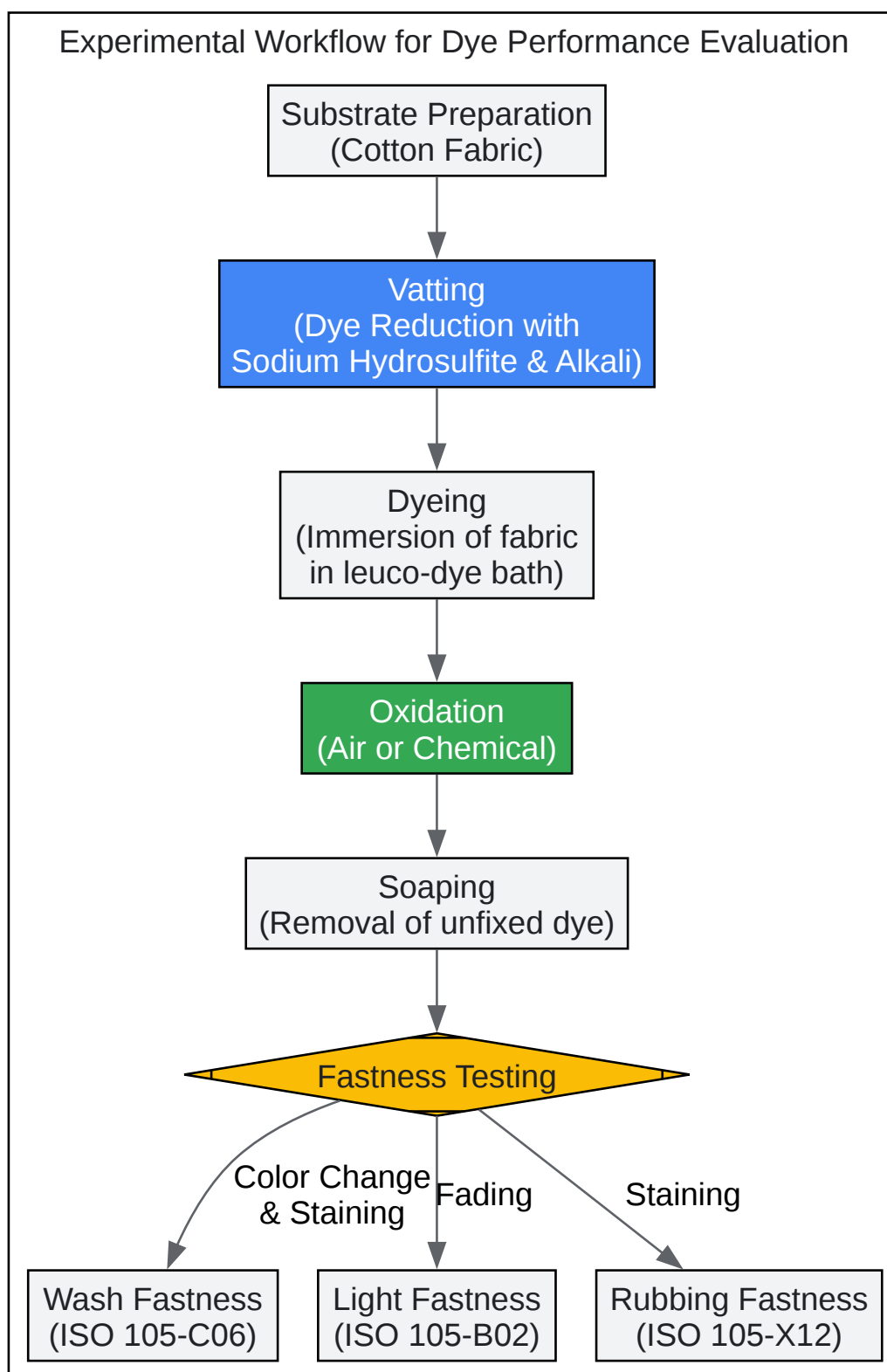
## Mandatory Visualizations

The following diagrams illustrate a general synthesis pathway for vat dyes and a standard workflow for evaluating dye performance.



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Caption: General synthesis pathway for **Vat Violet 13**.



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Caption: Workflow for dyeing and colorfastness testing.

## Experimental Protocols

Detailed methodologies are crucial for the objective comparison of dye performance.

### Protocol 1: Colorfastness to Washing (ISO 105-C06)

This test evaluates the resistance of a dye to fading and staining during washing processes.

- **Specimen Preparation:** A dyed fabric specimen (typically 10x4 cm) is stitched together with a multi-fiber adjacent fabric.
- **Washing Solution:** Prepare a solution containing 4 g/L ECE reference detergent and 1 g/L sodium perborate in grade 3 water.
- **Procedure:**
  - Place the specimen, washing solution, and 25 stainless steel balls into a sealed container.
  - Agitate the container in a laundrometer at a specified temperature (e.g., 60°C) for 30 minutes.
- **Rinsing and Drying:** After agitation, rinse the specimen twice in grade 3 water and then once in distilled water. Squeeze out excess water and air-dry at a temperature not exceeding 60°C.
- **Assessment:** Evaluate the change in color of the dyed specimen and the degree of staining on the adjacent multi-fiber fabric using the Grey Scales.

### Protocol 2: Antimicrobial Activity Screening (Broth Microdilution Method)

Anthraquinone derivatives are also investigated for their potential as antimicrobial agents. This protocol determines the Minimum Inhibitory Concentration (MIC).<sup>[13]</sup>

- **Materials:**
  - 96-well sterile microtiter plates.

- Mueller-Hinton Broth (MHB) for bacteria.
- Standardized microbial inoculum (0.5 McFarland).
- Anthraquinone dye stock solution (dissolved in a suitable solvent like DMSO).
- Procedure:
  - Dispense 50 µL of sterile broth into wells of a 96-well plate.
  - Add 100 µL of the dye stock solution to the first well and perform a two-fold serial dilution across the plate.[\[13\]](#)
  - Prepare a standardized inoculum and dilute it to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in the wells.[\[13\]](#)
  - Add 50 µL of the diluted inoculum to each well.
- Incubation: Incubate the plates at 35-37°C for 18-24 hours.[\[13\]](#)
- Interpretation: The MIC is the lowest concentration of the dye at which no visible microbial growth (turbidity) is observed.[\[13\]](#)

## Discussion and Conclusion

The selection of an anthraquinone dye is highly dependent on the intended application and required performance.

- **Vat Violet 13** demonstrates excellent all-around fastness properties, particularly its high lightfastness (rating of 7) and good wash and chlorine fastness.[\[3\]](#)[\[9\]](#) This makes it highly suitable for durable textiles like cotton and wool fabrics that require longevity and resistance to repeated laundering.[\[3\]](#)[\[4\]](#)
- Vat Violet 1 offers similarly outstanding fastness, making it another premium choice for high-durability applications on cellulosic fibers.[\[1\]](#)[\[10\]](#)
- Solvent Violet 13 is not used for textiles but excels in coloring plastics, resins, and hydrocarbon-based solvents due to its solubility in organic media and exceptional

lightfastness (rating of 8).[1][6][7] Its application in cosmetics is also notable.[6]

- Disperse Violet 28 is specifically designed for synthetic fibers like polyester, where it shows excellent wash fastness, a critical requirement for synthetic apparel.[1]

In summary, while all are derived from the same core anthraquinone structure, their substituents dramatically alter their properties, dictating their specific industrial and research applications. **Vat Violet 13** stands out as a robust and reliable dye for natural fibers, offering a balanced profile of high performance against light, washing, and chemical treatments.

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